

A Technical Guide to Strontium Acetate: Hemihydrate vs. Anhydrous Forms

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Compound of Interest

Compound Name: Strontium acetate

Cat. No.: B1198276

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Abstract

Strontium acetate, a compound with significant applications in pharmaceuticals, materials science, and chemical synthesis, exists primarily in two forms: hemihydrate and anhydrous. The presence or absence of water of hydration dramatically influences the material's physical and chemical properties, impacting its stability, solubility, and reactivity. This technical guide provides an in-depth comparison of **strontium acetate** hemihydrate and its anhydrous counterpart, offering a comprehensive overview of their properties, methods for characterization, and key considerations for their use in research and development.

Introduction

Strontium acetate ($\text{Sr}(\text{CH}_3\text{COO})_2$) is a salt of strontium and acetic acid.^[1] It is a white, crystalline solid that is soluble in water.^{[1][2]} The compound is commonly available as **strontium acetate** hemihydrate ($(\text{CH}_3\text{COO})_2\text{Sr} \cdot 0.5\text{H}_2\text{O}$), which is the more stable form under ambient conditions.^[3] The anhydrous form can be obtained by heating the hemihydrate.^[4] Understanding the distinct properties of these two forms is critical for applications ranging from the synthesis of advanced materials to the formulation of pharmaceuticals, where precise control over stoichiometry and reactivity is paramount.

Physicochemical Properties

A comparative summary of the key physicochemical properties of **strontium acetate** hemihydrate and anhydrous **strontium acetate** is presented in Table 1.

Table 1: Comparison of Physicochemical Properties

Property	Strontium Acetate Hemihydrate	Strontium Acetate Anhydrous
Chemical Formula	$(\text{CH}_3\text{COO})_2\text{Sr} \cdot 0.5\text{H}_2\text{O}$ [5]	$\text{Sr}(\text{CH}_3\text{COO})_2$ [6]
CAS Number	14692-29-6[7]	543-94-2[5][6]
Molecular Weight	214.72 g/mol [3]	205.71 g/mol [1]
Appearance	White crystalline powder[8]	White crystalline solid[9]
Density	2.099 g/cm ³ [7][10]	~2.09 g/cm ³ [11]
Melting Point	Dehydrates at ~150 °C[4][10]	321 °C[12]
Decomposition Temperature	Decomposes after dehydration[4]	350-400 °C[12]
Water Solubility	Soluble[10]	Very soluble[4]
Hygroscopicity	Stable under normal conditions	Hygroscopic[5]

Experimental Protocols

This section details the experimental methodologies for characterizing and differentiating between the hemihydrate and anhydrous forms of **strontium acetate**.

Determination of Water Content (Gravimetric Method)

This protocol outlines a standard laboratory procedure for determining the water of hydration in **strontium acetate** hemihydrate.

Methodology:

- **Crucible Preparation:** A clean, dry porcelain crucible is heated to a constant weight to remove any residual moisture. This is achieved by heating the crucible to approximately 110

°C for 30 minutes and then cooling it in a desiccator before weighing. The process is repeated until two consecutive weighings are within 0.001 g.

- **Sample Preparation:** Approximately 1-2 grams of **strontium acetate** hemihydrate are accurately weighed into the pre-weighed crucible.
- **Dehydration:** The crucible containing the sample is placed in an oven at 150 °C for 2 hours. This temperature is sufficient to drive off the water of hydration without causing decomposition of the anhydrous salt.^{[4][10]}
- **Cooling and Weighing:** The crucible is then cooled to room temperature in a desiccator and weighed.
- **Constant Weight:** The heating, cooling, and weighing steps are repeated until a constant weight is achieved, indicating that all water of hydration has been removed.
- **Calculation:** The percentage of water is calculated using the following formula:

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are powerful techniques to study the thermal behavior of **strontium acetate**.

Methodology:

- **Instrumentation:** A simultaneous TGA/DSC instrument is used.
- **Sample Preparation:** 5-10 mg of the sample (hemihydrate or anhydrous) is placed in an aluminum or alumina pan.
- **Atmosphere:** The experiment is conducted under a controlled atmosphere, typically nitrogen, with a flow rate of 50 mL/min to prevent oxidative decomposition.^[4]
- **Heating Program:** The sample is heated from ambient temperature to 600 °C at a constant heating rate of 10 °C/min.^[4]
- **Data Analysis:**

- TGA: The TGA curve plots the percentage of mass loss versus temperature. For the hemihydrate, a distinct mass loss step corresponding to the loss of water of hydration will be observed around 150 °C.[4] Further mass loss at higher temperatures indicates the decomposition of the anhydrous salt.
- DSC: The DSC curve plots the heat flow versus temperature. An endothermic peak corresponding to the dehydration process will be observed for the hemihydrate. For the anhydrous form, an endotherm corresponding to its melting point will be seen, followed by an endotherm or exotherm associated with decomposition.

Solubility Determination

This protocol describes a method to determine the aqueous solubility of both forms of **strontium acetate** as a function of temperature.

Methodology:

- Saturated Solution Preparation: An excess amount of **strontium acetate** (either hemihydrate or anhydrous) is added to a known volume of deionized water in a jacketed glass vessel maintained at a constant temperature.
- Equilibration: The solution is stirred for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration: A sample of the supernatant is withdrawn using a pre-heated syringe and immediately filtered through a 0.45 µm filter to remove any undissolved solid.
- Concentration Analysis: The concentration of strontium in the filtrate is determined by a suitable analytical technique, such as Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS).
- Temperature Variation: The experiment is repeated at various temperatures (e.g., 20, 30, 40, 50, and 60 °C) to construct a solubility curve.

Crystal Structure Analysis (X-ray Diffraction)

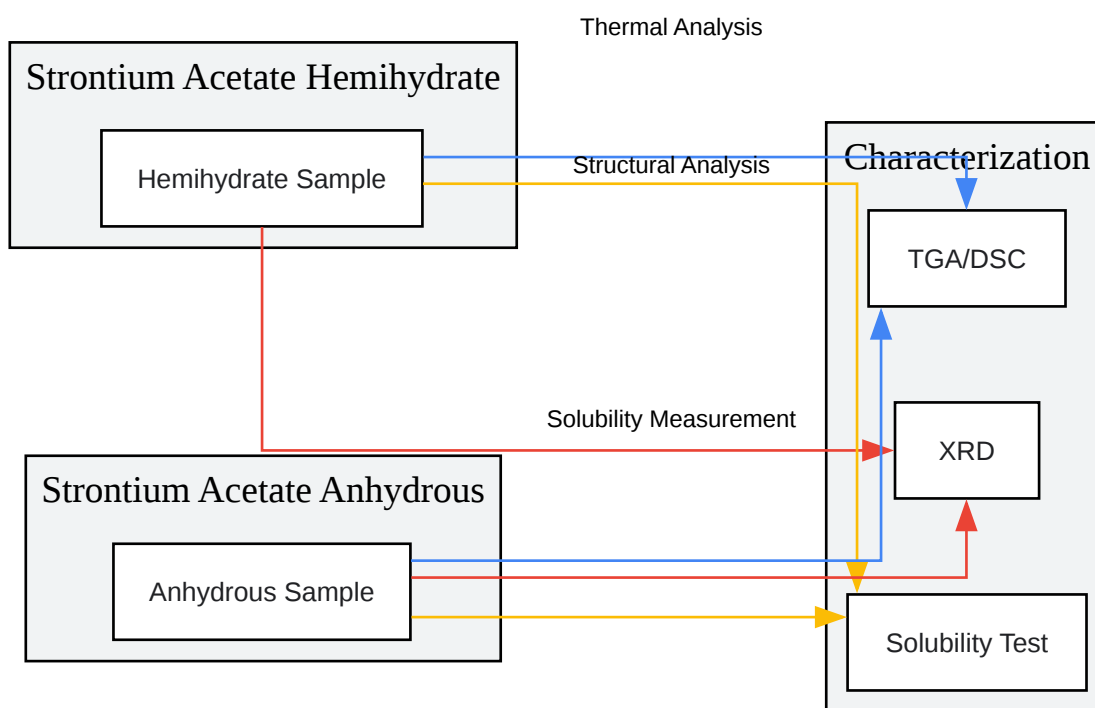
X-ray Diffraction (XRD) is used to determine the crystal structure and differentiate between the crystalline phases of the hemihydrate and anhydrous forms.

Methodology:

- Instrumentation: A powder X-ray diffractometer with Cu K α radiation is used.
- Sample Preparation: A small amount of the powdered sample is gently pressed into a sample holder to ensure a flat, level surface.
- Data Collection: The XRD pattern is collected over a 2θ range of 10-80° with a step size of 0.02° and a dwell time of 1 second per step.
- Data Analysis: The resulting diffractogram, a plot of intensity versus 2θ , will show a unique set of peaks for each crystalline form. These patterns can be compared to reference patterns from crystallographic databases (e.g., the International Centre for Diffraction Data - ICDD) to confirm the identity and purity of the phase.

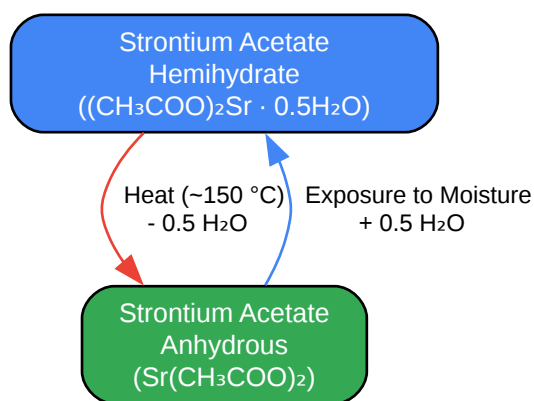
Visualizations

The following diagrams illustrate key experimental workflows and the relationship between the two forms of **strontium acetate**.



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Caption: Experimental workflow for the characterization of **strontium acetate** forms.



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Caption: Conversion between hemihydrate and anhydrous forms of **strontium acetate**.

Applications and Considerations in Drug Development

The choice between the hemihydrate and anhydrous forms of **strontium acetate** is critical in drug development. The anhydrous form, being hygroscopic, requires controlled storage and handling to prevent conversion to the hemihydrate, which could alter the dosage and dissolution properties of a formulation. The hemihydrate, being more stable, is often preferred for solid dosage forms. However, the higher solubility of the anhydrous form might be advantageous in applications requiring rapid dissolution.

Conclusion

Strontium acetate hemihydrate and anhydrous **strontium acetate** exhibit distinct physicochemical properties that are primarily dictated by the presence of water of hydration. A thorough understanding of these differences, supported by robust analytical characterization, is essential for their effective utilization in scientific research and industrial applications. The experimental protocols detailed in this guide provide a framework for the comprehensive analysis of these two important chemical entities.

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